

A Comparative Guide to Tris(3-isopropylphenyl) phosphate and Other Organophosphate Flame Retardants

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Compound of Interest

Compound Name: *Tris(3-isopropylphenyl) phosphate*

Cat. No.: *B1615467*

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This guide provides an objective comparison of the organophosphate flame retardant (OPFR) **Tris(3-isopropylphenyl) phosphate** with other commonly used alternatives, including Triphenyl phosphate (TPP), Tricresyl phosphate (TCP), and Tris(1,3-dichloro-2-propyl) phosphate (TDCPP). The information presented is based on available experimental data to assist in the evaluation of these compounds for various applications.

Executive Summary

Organophosphate flame retardants are widely utilized in a variety of materials to reduce flammability. **Tris(3-isopropylphenyl) phosphate**, often found in commercial mixtures of isopropylated triphenyl phosphates (IPTPP), primarily acts in the condensed phase by promoting the formation of a protective char layer during combustion. While specific performance data for the pure meta-isomer is limited, this guide synthesizes available information on commercial IPTPP mixtures for comparison with other prominent OPFRs. Toxicological profiles are also examined, highlighting concerns related to neurotoxicity and endocrine disruption, particularly with ortho-substituted isomers of tricresyl phosphate.

Performance Comparison: Flame Retardancy

The efficacy of flame retardants is commonly evaluated using several key experimental techniques: Thermogravimetric Analysis (TGA), Limiting Oxygen Index (LOI), and Cone Calorimetry. Direct comparative data for **Tris(3-isopropylphenyl) phosphate** against other OPFRs in the same polymer matrix is not readily available in the public domain. The following tables provide a synthesis of available data for these compounds, noting that the data for Isopropylated Triphenyl Phosphate represents a commercial mixture which may contain various isomers.

Table 1: Thermogravimetric Analysis (TGA) Data

TGA measures the thermal stability of a material by monitoring its weight loss as a function of temperature. A lower decomposition temperature can indicate that the flame retardant activates at an earlier stage of a fire.

Flame Retardant	Polymer Matrix	Onset of Decomposition (Tonset)	Temperature at Max Decomposition Rate (Tmax)	Char Yield (%)
Isopropylated Triphenyl Phosphate (IPTPP)	Not Specified	~310-350°C[1]	Not Specified	Higher than non-FR polymer
Triphenyl Phosphate (TPP)	Polycarbonate (PC)	~310°C	Not Specified	Increased compared to pure PC
Tricresyl Phosphate (TCP)	Not Specified	Decomposes at elevated temperatures	Not Specified	Contributes to char formation
Tris(1,3-dichloro-2-propyl) phosphate (TDCPP)	Polyurethane Foam	Lower than non-FR foam	Not Specified	Increased char formation

Note: Data is compiled from various sources and may not be directly comparable due to different experimental conditions.

Table 2: Limiting Oxygen Index (LOI) Data

LOI is the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to support the flaming combustion of a material. A higher LOI value indicates better flame retardancy.

Flame Retardant	Polymer Matrix	LOI (%)
Isopropylated Triphenyl Phosphate (IPTPP)	Not Specified	Generally increases LOI
Triphenyl Phosphate (TPP)	Polycarbonate (PC)	33.7 (at 10 wt%)
Tricresyl Phosphate (TCP)	Not Specified	Increases LOI
Tris(1,3-dichloro-2-propyl) phosphate (TDCPP)	Polyurethane Foam	Significantly increases LOI

Note: Data is compiled from various sources and may not be directly comparable due to different polymer matrices and loading levels.

Table 3: Cone Calorimetry Data

Cone calorimetry is a comprehensive test that measures various fire-related properties, including the peak Heat Release Rate (pHRR), which is a critical indicator of fire intensity.

Flame Retardant	Polymer Matrix	Peak Heat Release Rate (pHRR) Reduction
Isopropylated Triphenyl Phosphate (IPTPP)	Not Specified	Reduces pHRR through char formation
Triphenyl Phosphate (TPP)	PC/ABS	Significant reduction
Tricresyl Phosphate (TCP)	Not Specified	Reduces pHRR
Tris(1,3-dichloro-2-propyl) phosphate (TDCPP)	Polyurethane Foam	Significant reduction

Note: Data is compiled from various sources and may not be directly comparable.

Experimental Protocols

Detailed methodologies for the key experiments cited are based on established ASTM standards.

Thermogravimetric Analysis (TGA) - ASTM E1131

- Objective: To determine the thermal stability and compositional analysis of materials by measuring weight change as a function of temperature in a controlled atmosphere.
- Methodology:
 - A small, representative sample of the material is placed in a tared TGA sample pan.
 - The furnace is sealed, and the desired atmosphere (e.g., nitrogen or air) is purged through the chamber at a controlled flow rate.
 - The sample is heated at a constant rate (e.g., 10°C/min) over a specified temperature range.
 - The weight of the sample is continuously monitored and recorded as a function of temperature.

- The resulting thermogram (weight vs. temperature) is analyzed to determine the onset of decomposition, temperatures of maximum weight loss, and the final char yield.

Limiting Oxygen Index (LOI) - ASTM D2863

- Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.
- Methodology:
 - A vertically oriented sample of specified dimensions is placed in a glass chimney.
 - A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards past the sample.
 - The top of the specimen is ignited with a pilot flame.
 - The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains burning for a specified duration or extent of burning is determined.
 - The LOI is expressed as the volume percentage of oxygen in the mixture.

Cone Calorimetry - ASTM E1354

- Objective: To measure the heat release rate and other fire-related properties of materials under controlled, radiant heat exposure.
- Methodology:
 - A square specimen of the material is placed in a horizontal orientation on a load cell.
 - The specimen is exposed to a constant and uniform radiant heat flux from a conical heater.
 - An electric spark igniter is positioned above the sample to ignite the pyrolysis gases.

- The combustion products are collected by an exhaust hood, and the oxygen concentration and flow rate are measured.
- The heat release rate is calculated based on the principle of oxygen consumption calorimetry. Other parameters such as time to ignition, mass loss rate, and smoke production are also recorded.

Toxicological Profile and Signaling Pathways

The toxicological profiles of organophosphate flame retardants are a significant consideration for their application. Concerns include neurotoxicity, endocrine disruption, and reproductive and developmental effects.

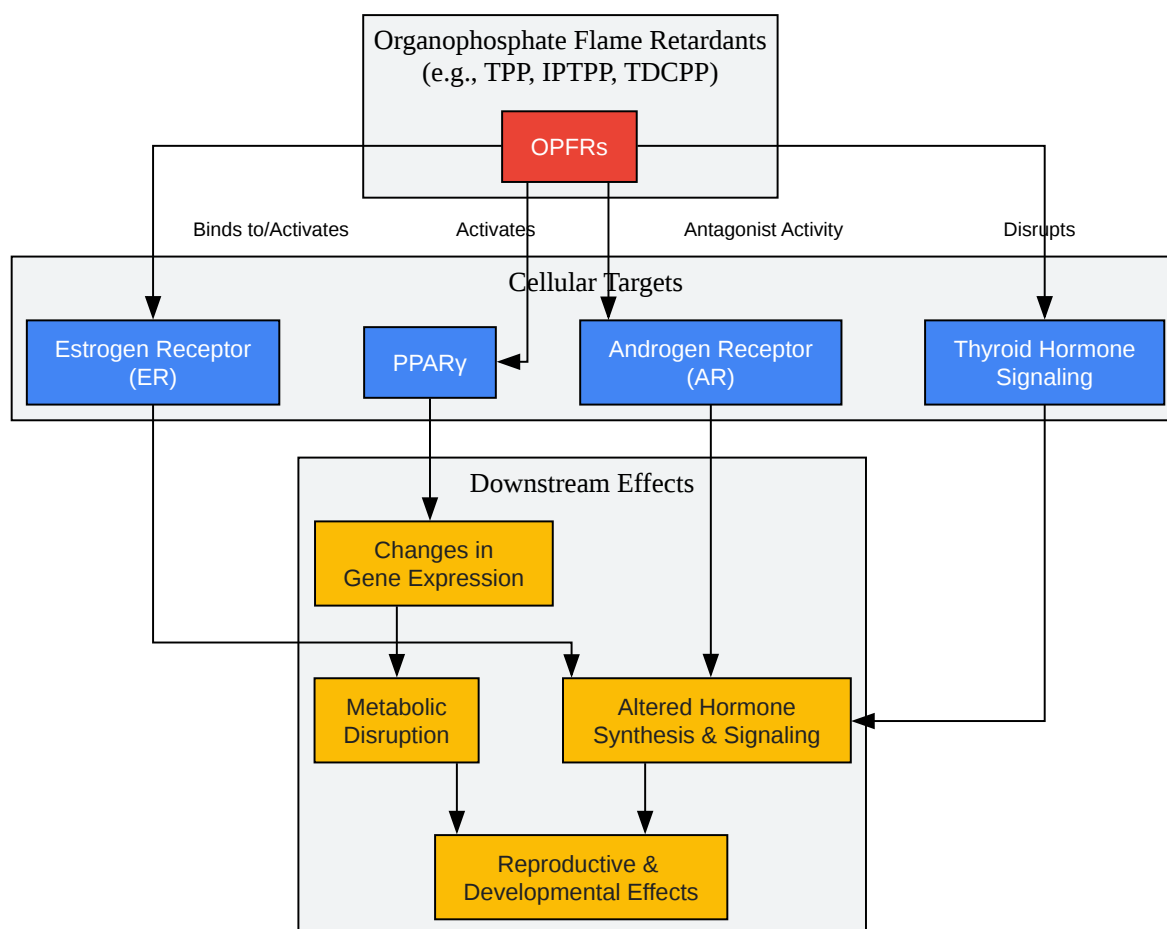
Neurotoxicity: Organophosphate-Induced Delayed Neuropathy (OPIDN)

Certain organophosphates, particularly those with ortho-substituted aryl groups, can cause a delayed neurotoxic effect known as OPIDN. This condition is characterized by the inhibition and subsequent "aging" of the neuropathy target esterase (NTE) in the nervous system, leading to axonal degeneration.[2] Commercial tricresyl phosphate (TCP) mixtures have been a primary concern due to the presence of ortho-cresyl isomers, which are potent inducers of OPIDN.[3] While isopropylated triphenyl phosphates are generally considered less potent neurotoxins than TCP, the potential for neurotoxicity, especially with ortho-substituted isomers, remains a concern.[4]

Organophosphate-Induced Delayed Neuropathy (OPIDN) Pathway.

Endocrine Disruption

Several organophosphate flame retardants have been identified as endocrine-disrupting chemicals (EDCs). Triphenyl phosphate (TPP), for instance, has been shown to exhibit estrogenic, androgenic, and steroidogenic activity in various studies.[5] It can interfere with steroid hormone synthesis through pathways such as the PPAR γ /CD36 pathway.[6] Isopropylated triphenyl phosphates have also been shown to affect steroid production in in-vitro studies. TDCPP has been found to act as an androgen receptor antagonist and can disrupt metabolic processes.

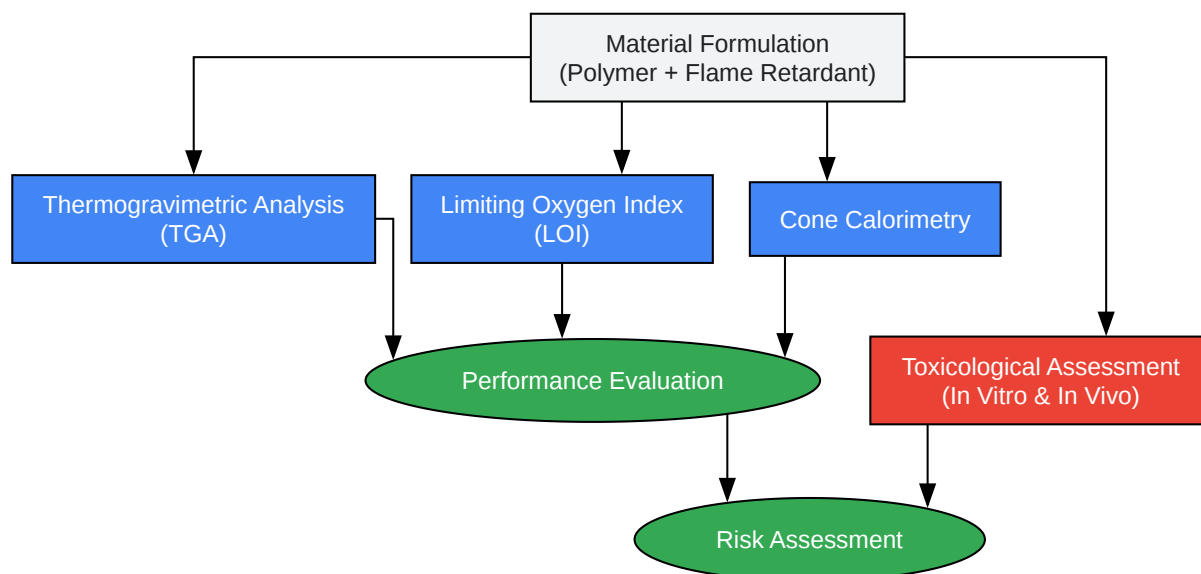


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Potential Endocrine Disruption Pathways of OPFRs.

Experimental Workflow

The evaluation of a flame retardant's performance and safety follows a structured workflow, from initial material formulation to comprehensive toxicological assessment.



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General Experimental Workflow for Flame Retardant Evaluation.

Conclusion

Tris(3-isopropylphenyl) phosphate, as a component of commercial isopropylated triphenyl phosphate mixtures, demonstrates flame retardant properties primarily through a condensed-phase mechanism of char formation. While direct comparative performance data with other organophosphate flame retardants is limited, the available information suggests it contributes to improved fire safety in various polymers. However, the toxicological profiles of OPFRs, including potential neurotoxicity and endocrine-disrupting effects, necessitate careful consideration and further research. The choice of a flame retardant should involve a comprehensive assessment of both its performance characteristics and its potential health and environmental impacts.

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